

Crystallographic Data for a Phosphonoacetic Acid Salt

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Compound Focus: Phosphonoacetic Acid

CAS No.: 4408-78-0

Cat. No.: S559735

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The following table details the crystal structure of a 1:1 molecular salt formed between **phosphonoacetic acid** and 2,2'-dipyridylamine, which provides direct insight into how the molecule arranges itself in the solid state [1].

Parameter	Value
Chemical Formula	C ₁₂ H ₁₄ N ₃ O ₅ P
Crystal System	Triclinic
Space Group	P -1
a	7.0706 ± 0.0002 Å
b	10.65 ± 0.0003 Å
c	10.702 ± 0.0004 Å
α	115.869 ± 0.0013°
β	98.812 ± 0.0015°
γ	104.004 ± 0.0013°

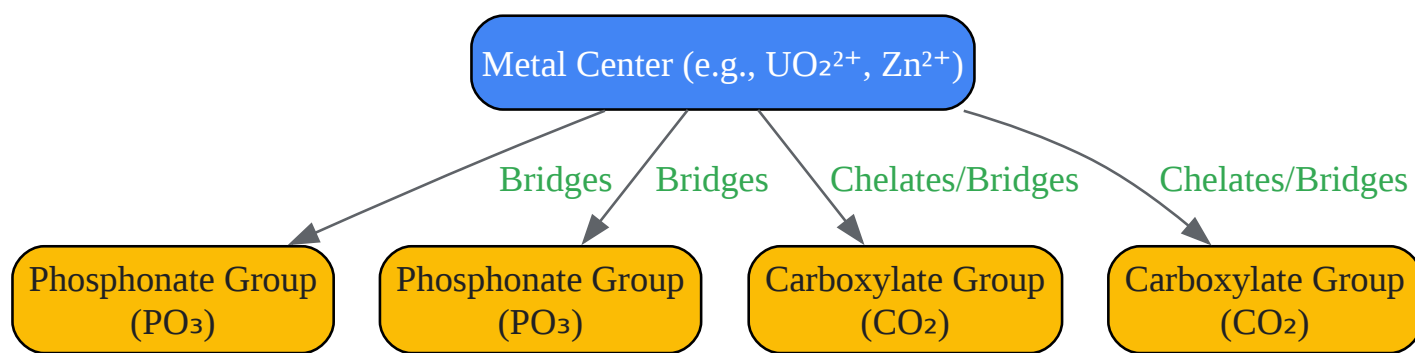
Parameter	Value
Cell Volume	$671.96 \pm 0.04 \text{ \AA}^3$
Measurement Temperature	$150 \pm 1 \text{ K}$

Key Structural Features and Coordination Chemistry

The **phosphonoacetic acid** molecule ($\text{HO}_2\text{C}-\text{CH}_2-\text{PO}_3\text{H}_2$) contains both phosphonate and carboxylate functional groups, which allows it to coordinate with metal ions in versatile ways, leading to diverse structural architectures [2].

- **Layered Uranyl Compounds: Phosphonoacetic acid** is extensively used to construct homometallic and heterometallic uranyl hybrids. The UO_2^{2+} cation, typically in a pentagonal bipyramidal geometry, is linked by the PPA ligand. The connectivity can vary, but the most common outcome is the formation of **2D layered structures**. These layers are built from uranyl centers bridged by both the phosphonate and carboxylate groups of the ligand [2].
- **Zinc Phosphonates with Structural Diversity:** Reactions with Zn(II) ions can yield compounds with either 2D layered or 3D framework structures, depending on the synthesis conditions and the specific phosphonic acid used. For instance:
 - Using **2-hydroxyphosphonoacetic acid (HPAA)** can result in a layered structure where ZnO_6 octahedra are connected by the ligand, forming a 2D network with a one-dimensional channel system [3].
 - The decomposition of solvents like DMF during synthesis can generate dimethylamine cations (Hdma^+), which are incorporated into the structure to balance charge and are located between the layers or within the channels [3].

The following diagram illustrates the general coordination environment of a metal center (like Uranyl or Zinc) with the **phosphonoacetic acid** ligand, leading to the formation of extended structures.



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Functional Role as a Viral DNA Polymerase Inhibitor

Beyond its structural chemistry, **phosphonoacetic acid** has significant biological activity. It acts as an **antiviral agent** by **inhibiting viral DNA synthesis** [4]. It has been shown to suppress specific human cytomegalovirus DNA synthesis in infected human fibroblasts and also inhibit the DNA synthesis of the herpes simplex virus. Its mechanism of action involves the direct inhibition of **viral DNA polymerase** activity in vitro [4] [5].

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